

A Comprehensive Technical Guide to the GHS Classification of 3-Cyanobenzyl Alcohol

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Compound of Interest

Compound Name: 3-Cyanobenzyl alcohol

CAS No.: 874-97-5

Cat. No.: B1349315

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Introduction: The Profile of a Versatile Synthetic Intermediate

3-Cyanobenzyl alcohol, systematically known as 3-(hydroxymethyl)benzonitrile (CAS No. 874-97-5), is a bifunctional organic compound featuring both a nitrile and a primary alcohol group.^{[1][2][3][4][5]} This unique structure makes it a valuable and versatile building block in medicinal chemistry and the synthesis of complex organic molecules. Its role as a precursor in the development of novel pharmaceutical agents and functional materials necessitates a thorough understanding of its chemical hazard profile to ensure safe handling and application.

This guide provides an in-depth analysis of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) for **3-Cyanobenzyl alcohol**. It is designed to equip researchers, chemists, and drug development professionals with the critical safety information required for risk assessment, the implementation of appropriate engineering controls, and the selection of personal protective equipment (PPE). By grounding our understanding in the harmonized data from authoritative safety data sheets (SDS), we can establish a robust framework for its safe utilization in a laboratory and manufacturing context.

GHS Hazard Identification at a Glance

The GHS classification for **3-Cyanobenzyl alcohol** is consistently reported across multiple suppliers and safety databases. The primary hazards are associated with acute toxicity and irritation. The following table summarizes the essential GHS label elements.^{[1][3][4][5][6]}

GHS Element	Classification	Details
Signal Word	Warning	^{[1][2][3][4][5][6][7]}
Pictogram	ngcontent-ng-c4006390337=	GHS07 (Exclamation Mark) ^[3] "" class="ng-star-inserted"> ^[5]
Hazard Statements	H302, H312, H332	Harmful if swallowed, in contact with skin, or if inhaled.
H315	Causes skin irritation. ^{[1][2][3]} ^{[4][5][6]}	
H319	Causes serious eye irritation. ^{[1][2][3][4][5][6]}	
H335	May cause respiratory irritation. ^{[1][2][3][4][5][6]}	

In-Depth Analysis of Hazard Classifications

The hazard statements assigned to **3-Cyanobenzyl alcohol** are derived from its classification into specific GHS hazard classes and categories. Understanding these classifications provides the scientific basis for the required safety precautions.

Acute Toxicity: A Multi-Route Hazard

3-Cyanobenzyl alcohol is classified as Acute Toxicity, Category 4, through oral, dermal, and inhalation routes (H302 + H312 + H332).^[1] A Category 4 classification indicates that the substance is harmful, though not fatal at lower doses, through these three primary routes of occupational exposure. The causality for this classification is based on toxicological data (LD50/LC50 values) that fall within the GHS criteria for this category. For laboratory personnel, this multi-route toxicity underscores the importance of preventing ingestion (e.g., no eating or

drinking in the lab), skin contact (through proper glove selection), and inhalation of aerosols or vapors (by working in a well-ventilated area or fume hood).[7]

Irritation Potential: Skin and Eyes

The compound is a recognized irritant to both skin and eyes.

- Skin Irritation (Category 2, H315): This classification signifies that direct contact can cause inflammation, redness, and discomfort.[1][2][3][4][5][6] The chemical properties of the molecule allow it to disrupt the normal barrier function of the skin, leading to an irritant response.
- Serious Eye Irritation (Category 2A, H319): This is a more significant concern.[1][2][3][4][5][6] The "2A" subcategory implies that the substance causes reversible eye irritation. Splashes or contact with vapors can lead to pain, redness, and watering, which can persist if not addressed immediately with copious rinsing. The chemical structure, containing both a polar alcohol and a moderately polar nitrile group, likely contributes to its ability to interact with and disrupt the sensitive tissues of the eye.

Specific Target Organ Toxicity - Single Exposure (STOT-SE)

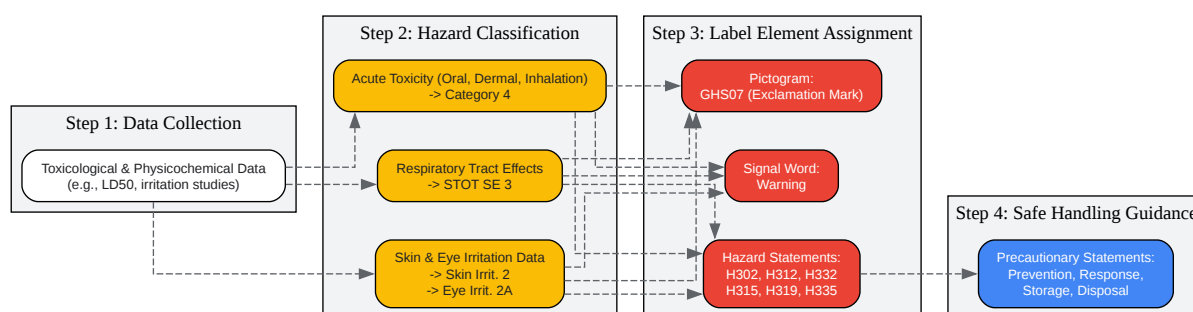
3-Cyanobenzyl alcohol is classified as STOT SE, Category 3, with H335 (May cause respiratory irritation).[1][3][5][6][7] This means that a single exposure, primarily through inhalation, can cause transient irritation of the respiratory tract, leading to symptoms such as coughing and shortness of breath.[6] This hazard classification directly dictates the need for robust engineering controls, such as the mandatory use of a chemical fume hood when handling the substance, especially if it is heated or aerosolized.

GHS Logic and Practical Application

The GHS framework provides a logical workflow from raw toxicological data to the final label elements that inform safe handling practices.

GHS Classification Workflow Diagram

The following diagram illustrates the decision-making process for classifying and labeling a chemical like **3-Cyanobenzyl alcohol** according to GHS standards.



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Caption: GHS classification workflow for **3-Cyanobenzyl alcohol**.

Precautionary Statements (P-Statements)

The hazard classifications mandate specific precautionary measures, which are summarized below for practical laboratory application.

Category	P-Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2][4][5][6]
P264	Wash skin thoroughly after handling.[2][4][5][6]	
P270	Do not eat, drink or smoke when using this product.[7]	
P271	Use only outdoors or in a well-ventilated area.[2][4][5][6]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2][6]	
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[7]
P302+P352	IF ON SKIN: Wash with plenty of water.[1][2][4][6]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2][6]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][4][6]	
P312	Call a POISON CENTER/doctor if you feel unwell.[1][7]	

P332+P313	If skin irritation occurs: Get medical advice/attention.[1]	
P337+P313	If eye irritation persists: Get medical advice/attention.[1]	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[2]
P405	Store locked up.[2][7][8]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[2][7]

Recommended Safe Handling Protocol

The GHS classification serves as a self-validating system for establishing safe laboratory practices. The following protocols are derived directly from the identified hazards.

Engineering Controls & Personal Protective Equipment (PPE)

- Primary Engineering Control: All manipulations of **3-Cyanobenzyl alcohol**, including weighing, transferring, and use in reactions, must be conducted inside a certified chemical fume hood to mitigate the inhalation hazard (H332, H335).[2][6][7]
- Eye and Face Protection: Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[7] Given the "serious eye irritation" classification, a face shield should also be worn when handling larger quantities or if there is a significant splash risk.
- Skin Protection: Wear chemically resistant gloves, such as nitrile or neoprene. Always check the manufacturer's breakthrough time data for the specific glove material. A lab coat is mandatory to prevent skin contact.[6][7]

- Hygiene: An eyewash station and safety shower must be readily accessible in the immediate work area. Wash hands thoroughly with soap and water after handling and before leaving the laboratory.^[6]^[7]

First Aid Measures

The response protocols are directly linked to the hazard statements:

- Inhalation (H332, H335): Immediately move the affected person to fresh air and keep them in a position comfortable for breathing. If symptoms persist or if the person feels unwell, seek immediate medical attention.^[1]^[7]
- Skin Contact (H312, H315): Remove all contaminated clothing immediately. Wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice.^[1]^[7]
- Eye Contact (H319): Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.^[1]^[6]^[7]
- Ingestion (H302): Do NOT induce vomiting. Rinse the mouth thoroughly with water. Call a poison control center or doctor immediately for treatment advice.^[1]^[7]

Conclusion

The GHS classification of **3-Cyanobenzyl alcohol** as a Category 4 acute toxin and a skin, eye, and respiratory irritant provides a clear and actionable framework for its safe handling. The "Warning" signal word and the associated hazard statements (H302, H312, H332, H315, H319, H335) are not merely regulatory requirements; they are fundamental safety communications rooted in toxicological evidence. For professionals in research and drug development, adherence to the prescribed precautionary statements and the use of appropriate engineering controls and PPE are paramount to mitigating risk and ensuring a safe laboratory environment when utilizing this versatile chemical intermediate.

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